

# Personal protective equipment for handling VPC-18005

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: VPC-18005

Cat. No.: B15588219

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## Essential Safety and Handling Guide for VPC-18005

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **VPC-18005**, a small molecule ERG antagonist. Adherence to these guidelines is essential to ensure a safe laboratory environment and maintain the integrity of the compound.

## Personal Protective Equipment (PPE) and Safety Measures

When handling **VPC-18005**, appropriate personal protective equipment is mandatory to prevent skin and eye contact, inhalation, and ingestion. The following table summarizes the required PPE and safety measures.

Equipment/Measure	Specification	Purpose
Eye Protection	Chemical safety goggles or face shield	Protects against splashes and dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber)	Prevents skin contact.
Body Protection	Laboratory coat	Protects clothing and skin from contamination.
Respiratory Protection	Use in a well-ventilated area. If dusts are generated, a NIOSH-approved respirator is recommended.	Minimizes inhalation of the compound.
Hygiene	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.	Prevents accidental ingestion.

## Operational Plan: Safe Handling and Storage

Proper handling and storage are critical to maintain the stability and efficacy of **VPC-18005**.

### Handling:

- Avoid creating dust when handling the solid form.
- Prepare solutions in a well-ventilated fume hood.
- Use non-sparking tools.
- Ensure adequate ventilation of the working area.

### Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.

- Protect from light.

For long-term storage of the solid powder, recommended temperatures are -20°C for up to 12 months and 4°C for up to 6 months.[1] Once in solvent, store at -80°C for up to 6 months.[1][2]

## Disposal Plan

Dispose of unused **VPC-18005** and its containers in accordance with local, state, and federal regulations. It is recommended to consult with a licensed professional waste disposal service. Do not allow the chemical to enter drains or waterways.

## Experimental Protocol: Cell Migration Assay

The following is a detailed methodology for a key experiment involving **VPC-18005**, adapted from a study on its effects on prostate cancer cells.[3][4]

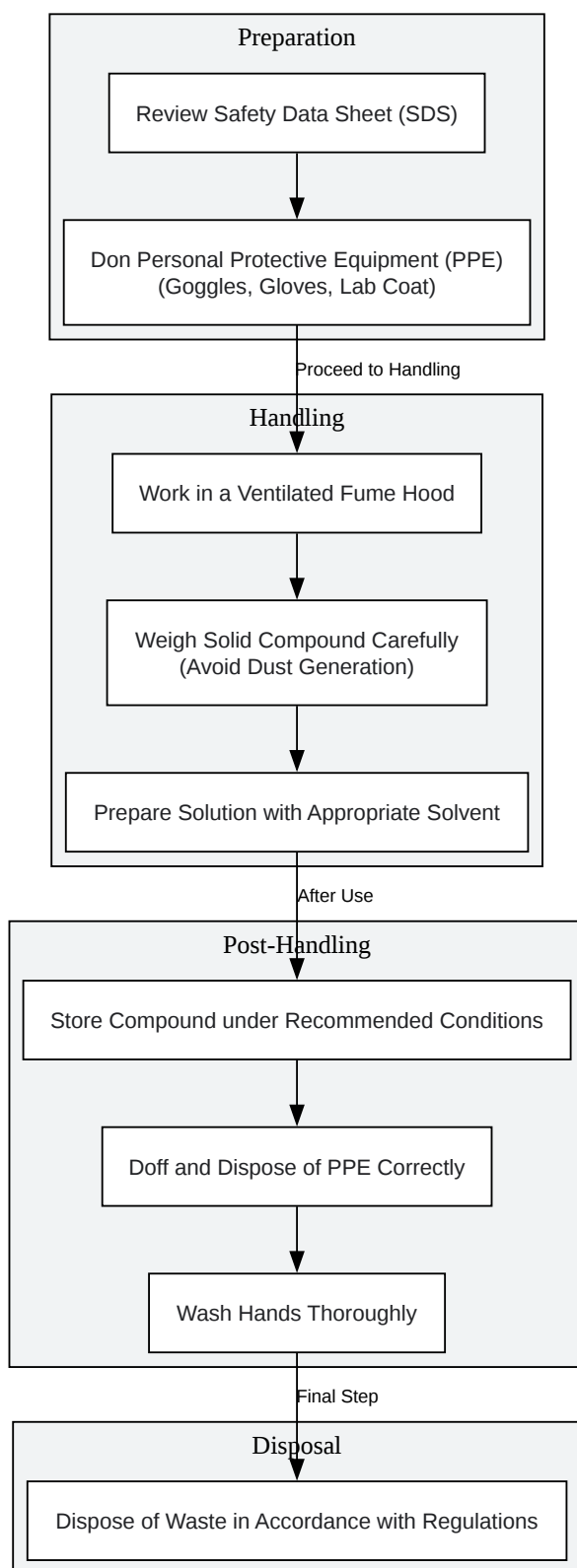
Objective: To assess the effect of **VPC-18005** on the migration of ERG-overexpressing cells.

Methodology:

- PNT1B-Mock and PNT1B-ERG cells are seeded in the upper chamber of a real-time cell analysis system.
- After 24 hours, the cells are treated with 5 µM of **VPC-18005**.
- Cell migration through the pores of the upper chamber is monitored in real-time.
- The normalized cell index, a measure of cell migration, is recorded and analyzed.

## Visualizing Safe Handling Workflow

The following diagram illustrates the procedural steps for the safe handling of **VPC-18005** in a laboratory setting.



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Caption: Workflow for the safe handling of **VPC-18005**.

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## References

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- 4. Discovery and characterization of small molecules targeting the DNA-binding ETS domain of ERG in prostate cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)